

# Spectroscopic Analysis of 5-Chlorothiophen-3-amine Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *5-Chlorothiophen-3-amine  
hydrochloride*

CAS No.: *1408076-06-1*

Cat. No.: *B581754*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic characterization of **5-Chlorothiophen-3-amine hydrochloride**, a key intermediate in the synthesis of various pharmaceutical compounds. A thorough understanding of its structural features through Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) is crucial for quality control, reaction monitoring, and regulatory compliance in drug development.

While a complete, unified public dataset for this specific compound is not readily available, this guide synthesizes representative data based on the analysis of structurally similar compounds. The presented data and interpretations are intended to serve as a valuable reference for researchers working with this and related molecules.

## Molecular Structure and Spectroscopic Overview

**5-Chlorothiophen-3-amine hydrochloride** is a thiophene derivative characterized by a chlorine atom at the 5-position and an amino group at the 3-position, which is protonated to form the hydrochloride salt. This structure gives rise to a distinct spectroscopic signature.

- NMR Spectroscopy provides detailed information about the hydrogen and carbon framework of the molecule, confirming the substitution pattern and the presence of the amine hydrochloride.
- IR Spectroscopy identifies the key functional groups present, including the amine salt, the C-Cl bond, and the thiophene ring vibrations.
- Mass Spectrometry determines the molecular weight and provides information about the fragmentation pattern, further confirming the molecular structure.

## Data Presentation

The following tables summarize the expected quantitative data from the spectroscopic analysis of **5-Chlorothiophen-3-amine hydrochloride**.

**Table 1: Predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectral Data**

| $^1\text{H}$ NMR                 | $^{13}\text{C}$ NMR |
|----------------------------------|---------------------|
| Chemical Shift ( $\delta$ , ppm) | Multiplicity        |
| ~7.0-7.2                         | Doublet             |
| ~6.8-7.0                         | Doublet             |
| ~4.0-5.0 (broad)                 | Singlet             |

Note: Chemical shifts are referenced to a standard solvent signal. The broadness of the  $-\text{NH}_3^+$  peak is due to quadrupole broadening and exchange.

**Table 2: Key IR Absorption Bands**

| Frequency (cm <sup>-1</sup> ) | Intensity     | Assignment                            |
|-------------------------------|---------------|---------------------------------------|
| 3100-3000                     | Medium        | Aromatic C-H stretch                  |
| 2800-2500                     | Broad, Medium | -NH <sub>3</sub> <sup>+</sup> stretch |
| 1600-1550                     | Medium        | N-H bend (asymmetric)                 |
| 1550-1450                     | Medium        | Aromatic C=C stretch                  |
| 1100-1000                     | Strong        | C-N stretch                           |
| 800-700                       | Strong        | C-Cl stretch                          |
| 750-650                       | Strong        | C-S stretch                           |

**Table 3: Predicted Mass Spectrometry Data (ESI+)**

| m/z   | Relative Intensity (%) | Assignment                                     |
|-------|------------------------|------------------------------------------------|
| 134.9 | 100                    | [M+H] <sup>+</sup> (for <sup>35</sup> Cl)      |
| 136.9 | 33                     | [M+H] <sup>+</sup> (for <sup>37</sup> Cl)      |
| 99.0  | ~40                    | [M+H - Cl] <sup>+</sup>                        |
| 69.0  | ~20                    | [C <sub>3</sub> H <sub>3</sub> N] <sup>+</sup> |

Note: [M+H]<sup>+</sup> refers to the protonated free amine (5-Chlorothiophen-3-amine). The isotopic pattern of chlorine is a key diagnostic feature.

## Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **5-Chlorothiophen-3-amine hydrochloride**.

### NMR Spectroscopy

Objective: To obtain <sup>1</sup>H and <sup>13</sup>C NMR spectra for structural elucidation.

Instrumentation: 400 MHz (or higher) NMR spectrometer.

#### Sample Preparation:

- Weigh approximately 5-10 mg of **5-Chlorothiophen-3-amine hydrochloride**.
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or D<sub>2</sub>O). The choice of solvent is critical as the amine protons are exchangeable.
- Transfer the solution to a 5 mm NMR tube.

#### <sup>1</sup>H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse sequence.
- Spectral Width: 12-16 ppm.
- Number of Scans: 16-64, depending on sample concentration.
- Relaxation Delay: 1-5 seconds.

#### <sup>13</sup>C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).
- Spectral Width: 200-240 ppm.
- Number of Scans: 1024 or more to achieve adequate signal-to-noise.
- Relaxation Delay: 2-5 seconds.

#### Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the resulting spectrum.
- Calibrate the chemical shift scale using the residual solvent peak as an internal standard.
- Integrate the signals in the <sup>1</sup>H spectrum to determine the relative proton ratios.

## FT-IR Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: Fourier Transform Infrared (FT-IR) spectrometer.

Sample Preparation (KBr Pellet Method):

- Grind 1-2 mg of the sample with 100-200 mg of dry, IR-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Place the mixture in a pellet-pressing die.
- Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.

Data Acquisition:

- Record a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder.
- Acquire the sample spectrum over a range of 4000-400  $\text{cm}^{-1}$ .

## Mass Spectrometry

Objective: To determine the molecular weight and fragmentation pattern.

Instrumentation: Mass spectrometer with an Electrospray Ionization (ESI) source.

Sample Preparation:

- Prepare a stock solution of the sample at approximately 1 mg/mL in a suitable solvent like methanol or acetonitrile.
- Dilute the stock solution to a final concentration of 1-10  $\mu\text{g/mL}$  with the same solvent. The final solution may be acidified with a small amount of formic acid to promote protonation.

Data Acquisition (Positive Ion Mode):

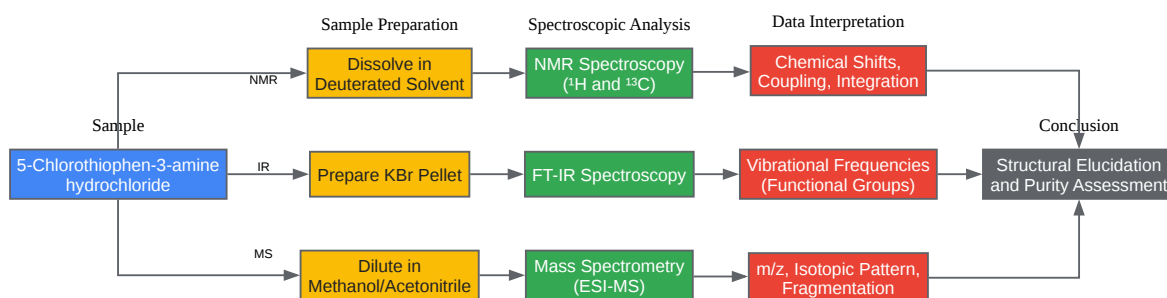
- Ionization Mode: Electrospray Ionization (ESI+).
- Mass Range: m/z 50-500.
- Capillary Voltage: 3-4 kV.
- Cone Voltage: 20-40 V (can be varied to induce fragmentation).

#### Data Analysis:

- Identify the molecular ion peak ( $[M+H]^+$  for the free amine).
- Analyze the isotopic pattern for the presence of chlorine ( $^{35}\text{Cl}/^{37}\text{Cl}$  ratio of approximately 3:1).
- Identify major fragment ions to aid in structural confirmation.

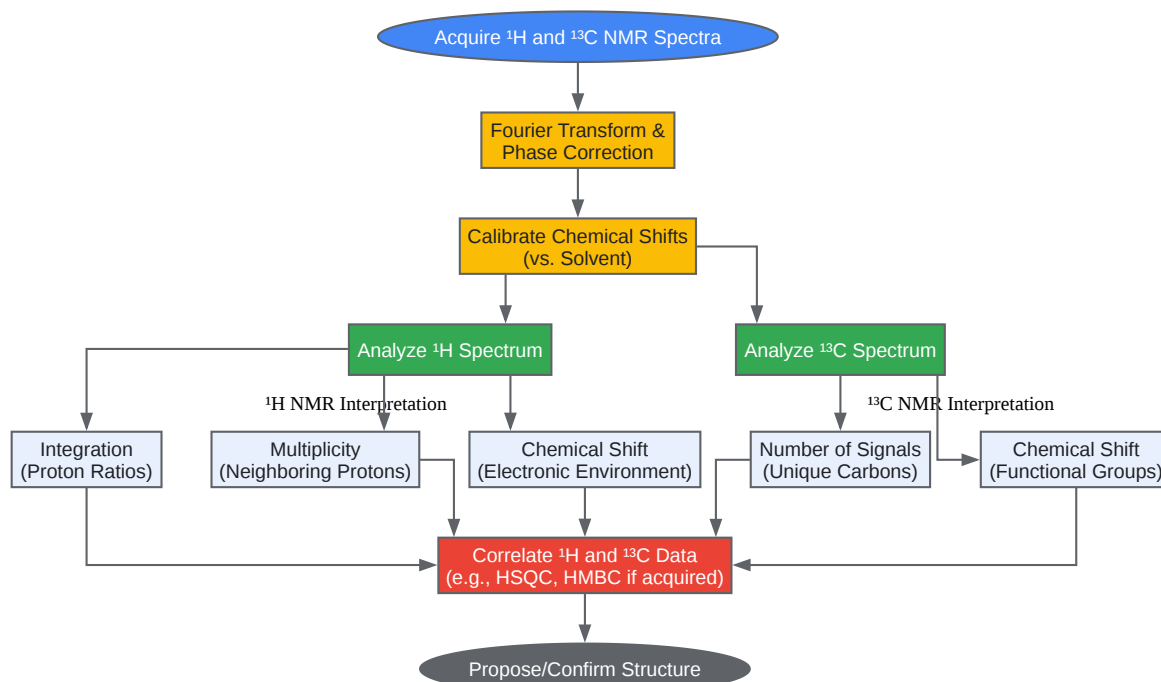
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis of **5-Chlorothiophen-3-amine hydrochloride**.



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Caption: Workflow for the spectroscopic analysis of **5-Chlorothiophen-3-amine hydrochloride**.



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Caption: Logical flow for NMR data analysis and structural elucidation.

This guide provides a foundational understanding of the spectroscopic characteristics of **5-Chlorothiophen-3-amine hydrochloride**. Researchers are encouraged to use this information

as a starting point for their own analytical work, adapting the protocols and interpretations as necessary for their specific experimental context.

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